

Application Notes and Protocols for 16,17-Dihydroheronamide C

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Compound of Interest

Compound Name: 16,17-Dihydroheronamide C

Cat. No.: B15144256

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For Researchers, Scientists, and Drug Development Professionals

These application notes provide detailed information and protocols for the use of **16,17-Dihydroheronamide C** in research settings. This document outlines the process for procuring the compound, its chemical properties, and its application as a molecular probe in antifungal studies, based on published research.

Purchasing and Ordering 16,17-Dihydroheronamide C

16,17-Dihydroheronamide C is available for research purposes from specialized chemical suppliers. It is important to note that this compound is intended for laboratory research use only and not for human consumption.^{[1][2]}

Available Suppliers:

- MedChemExpress:
 - Product Number: HY-145407^[1]
 - Note: Quantity selection is required before adding to the cart. They offer services such as providing HNMR reports upon request.^[1]
- DC Chemicals:

- Catalog Number: DC49092[2]
- Note: They offer various quantities (100 mg, 250 mg, 1 g) and require a quotation request for pricing.[2]

Chemical and Physical Properties:

Property	Value
CAS Number	2698333-36-5[2]
Molecular Formula	C29H41NO3[2]
Molecular Weight	451.64 g/mol [2]
Storage Conditions	Powder: -20°C for 2 years. In DMSO: 4°C for 2 weeks, -80°C for 6 months.[2]

Introduction to 16,17-Dihydroheronamide C

16,17-Dihydroheronamide C was specifically designed as a molecular probe to investigate the mode of action of its parent compound, heronamide C.[1][3] The key structural modification is the saturation of the C16-C17 double bond. This change is significant because the C16-C17 olefin is crucial for the biological activities of heronamide C, including its conversion to heronamides A and B.[4] Molecular mechanics calculations have indicated that the macrocyclic conformation of **16,17-Dihydroheronamide C** is very similar to that of heronamide C.[4] This structural similarity, combined with its altered biological activity, makes it an excellent tool for comparative studies to elucidate the specific roles of the C16-C17 double bond in the antifungal mechanism of heronamides.

Key Applications

- Mode-of-Action Studies: As a probe to understand the antifungal mechanisms of heronamide C.[1][3]
- Structure-Activity Relationship (SAR) Studies: To determine the importance of the C16-C17 double bond for biological activity.[3]

- **Comparative Biological Assays:** For use alongside heronamide C to differentiate cellular responses and identify specific molecular targets.

Experimental Protocols

The following protocols are based on the methodologies described in the design and synthesis of **16,17-Dihydroheronamide C**.

4.1. Antifungal Activity Assay

This protocol is designed to evaluate the antifungal activity of **16,17-Dihydroheronamide C** against various fungal strains.

Materials:

- **16,17-Dihydroheronamide C**
- Fungal strains of interest (e.g., *Saccharomyces cerevisiae*)
- Appropriate liquid growth medium (e.g., YPD broth)
- 96-well microplates
- Spectrophotometer (for measuring optical density)
- Dimethyl sulfoxide (DMSO) for compound dissolution

Procedure:

- **Prepare Stock Solution:** Dissolve **16,17-Dihydroheronamide C** in DMSO to a stock concentration of 10 mg/mL.
- **Prepare Fungal Inoculum:** Culture the fungal strain in the appropriate liquid medium overnight at the optimal growth temperature. Dilute the culture to a starting optical density (OD₆₀₀) of 0.05.
- **Serial Dilutions:** Prepare a series of dilutions of the **16,17-Dihydroheronamide C** stock solution in the growth medium in a 96-well plate.

- Inoculation: Add the diluted fungal inoculum to each well containing the compound dilutions. Include a positive control (no compound) and a negative control (medium only).
- Incubation: Incubate the plate at the optimal growth temperature for the fungal strain for 24-48 hours.
- Data Analysis: Measure the OD600 of each well using a spectrophotometer. The minimum inhibitory concentration (MIC) is defined as the lowest concentration of the compound that inhibits visible growth.

4.2. Circular Dichroism (CD) Spectroscopy

CD spectroscopy can be used to compare the solution-phase conformation of **16,17-Dihydroheronamide C** with that of other heronamide analogs.

Materials:

- **16,17-Dihydroheronamide C**
- 8-deoxyheronamide C (for comparison)
- ent-heronamide C (for comparison)
- DMSO
- CD Spectropolarimeter

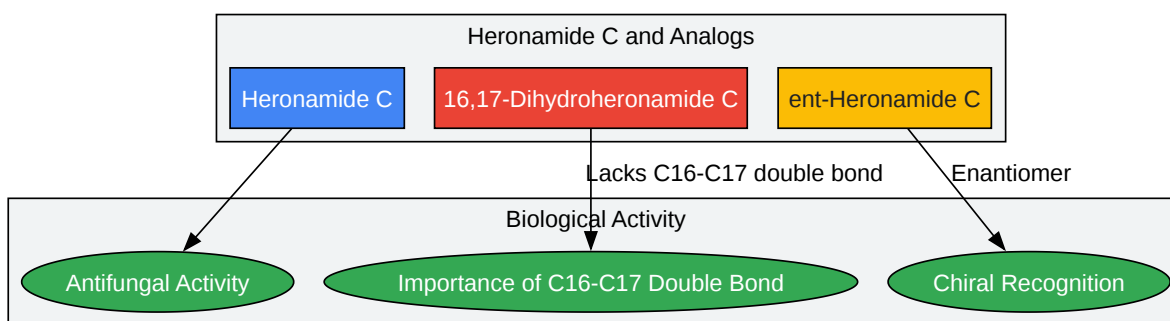
Procedure:

- Sample Preparation: Prepare solutions of **16,17-Dihydroheronamide C**, 8-deoxyheronamide C, and ent-heronamide C in DMSO at a suitable concentration (e.g., 1 mg/mL).
- Instrument Setup: Set up the CD spectropolarimeter according to the manufacturer's instructions. Use a quartz cuvette with an appropriate path length.
- Blank Measurement: Record the CD spectrum of DMSO alone to use as a baseline.

- Sample Measurement: Record the CD spectra of each of the prepared solutions.
- Data Analysis: Subtract the baseline spectrum from each of the sample spectra. A positive Cotton effect for **16,17-Dihydroheronamide C**, similar to that of 8-deoxyheronamide C, would suggest a similar conformation in solution.[4]

Diagrams and Workflows

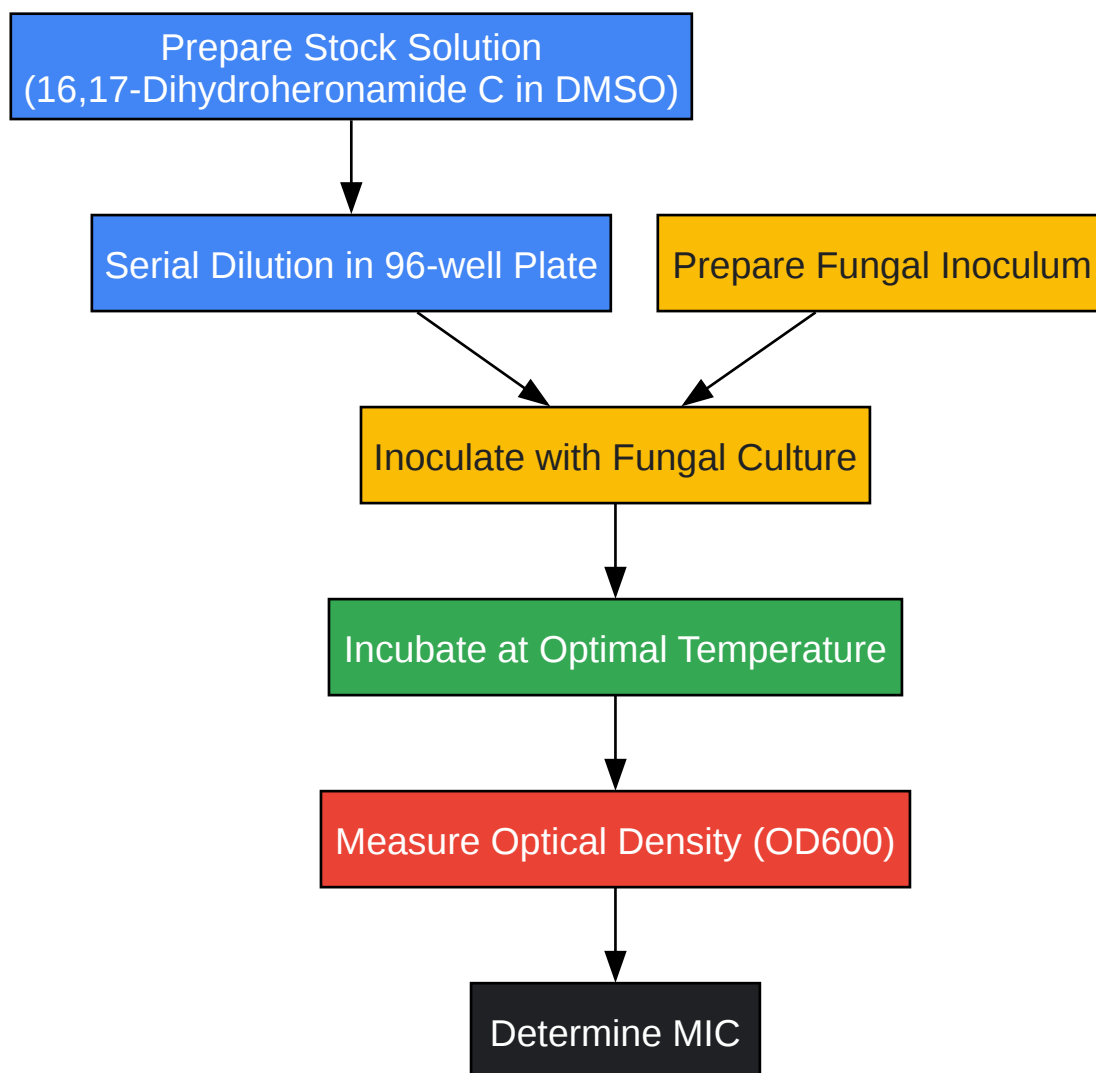
5.1. Logical Relationship of Heronamide Analogs for Mode-of-Action Studies



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Caption: Logical relationship of heronamide analogs for mode-of-action studies.

5.2. Experimental Workflow for Antifungal Activity Assessment



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Caption: Experimental workflow for assessing antifungal activity.

Quantitative Data Summary

The antifungal activity of **16,17-Dihydroheronamide C** is significantly reduced compared to heronamide C, highlighting the critical role of the C16-C17 double bond.

Compound	Antifungal Activity (MIC)
Heronamide C	Potent
16,17-Dihydroheronamide C	Significantly Reduced Activity
ent-Heronamide C	Inactive

Note: Specific MIC values will vary depending on the fungal strain and assay conditions.

Conclusion

16,17-Dihydroheronamide C is a valuable research tool for scientists investigating the mechanisms of antifungal compounds, particularly the heronamide family. Its commercial availability and well-documented synthetic route and biological evaluation provide a solid foundation for its use in mode-of-action and SAR studies. The protocols and data presented here serve as a guide for incorporating this compound into research workflows.

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